

In-Depth Technical Guide to Carboquone: Chemical Properties, Structure, and Mechanism of Action

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Carboquone*

Cat. No.: *B1668430*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Carboquone, an aziridinyl benzoquinone derivative, is a potent antineoplastic agent that has been investigated for its cytotoxic effects against various cancer cell lines. As a bioreductive alkylating agent, its mechanism of action is multifaceted, primarily involving the cross-linking of DNA, generation of reactive oxygen species (ROS), and subsequent induction of apoptosis and cell cycle arrest. This technical guide provides a comprehensive overview of the chemical properties, structure, and biological activities of **Carboquone**, with a focus on the experimental methodologies used to elucidate its mechanism of action.

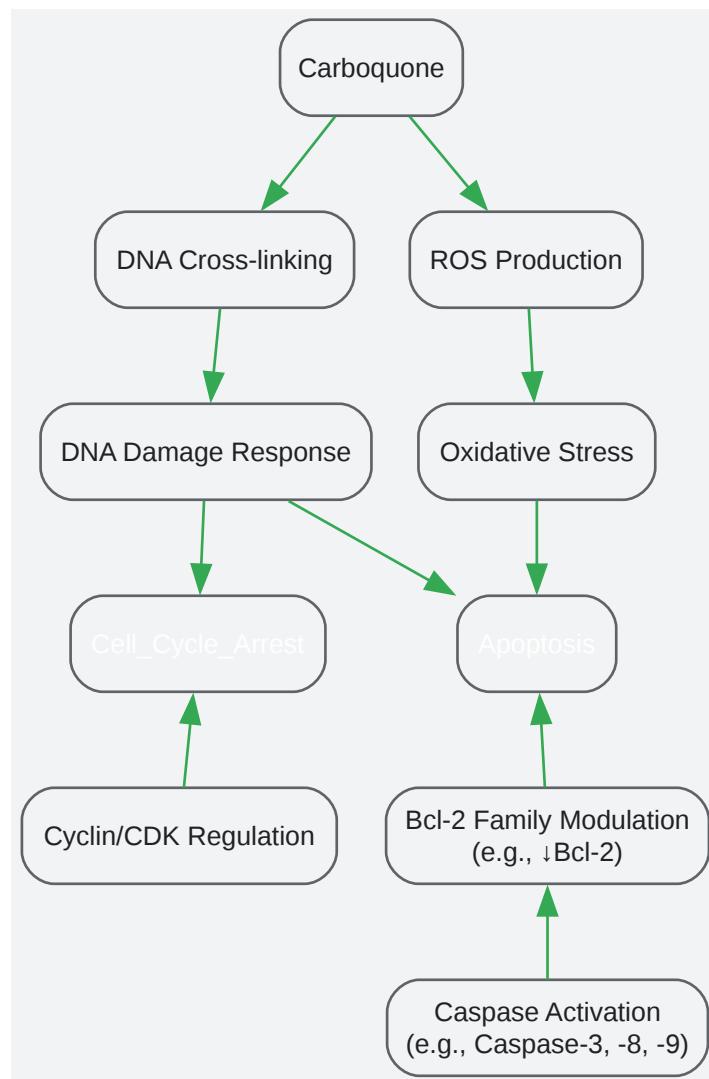
Chemical Properties and Structure

Carboquone is a crystalline solid with the following chemical and physical properties:

Property	Value	Reference
IUPAC Name	[2-[2,5-bis(aziridin-1-yl)-4-methyl-3,6-dioxocyclohexa-1,4-dien-1-yl]-2-methoxyethyl] carbamate	[1]
Synonyms	Carbazilquinone, Esquinon	[1]
CAS Number	24279-91-2	[1]
Molecular Formula	C ₁₅ H ₁₉ N ₃ O ₅	[1]
Molecular Weight	321.33 g/mol	[1]
Appearance	Red to reddish-brown crystals	[2]
Melting Point	202°C (decomposes)	[2]
Solubility	Slightly soluble in chloroform, acetone, and absolute alcohol. Practically insoluble in water.	N/A
SMILES String	CC1=C(C(=O)C(=C(C1=O)N2)CC2)C(COC(=O)N)OC)N3CC3	[3]

Structural Elucidation

The chemical structure of **Carboquone** has been determined and can be visualized as a p-benzoquinone core substituted with two aziridinyl groups, a methyl group, and a carbamoyloxy-methoxyethyl side chain.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Carboquone | C15H19N3O5 | CID 2569 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. carboquone CAS#: 24279-91-2 [m.chemicalbook.com]
- 3. Carboquone - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [In-Depth Technical Guide to Carboquone: Chemical Properties, Structure, and Mechanism of Action]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1668430#chemical-properties-and-structure-of-carboquone>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com